

# Safe Disposal of 1,3,5-Benzenetricarbonyl Trichloride: A Procedural Guide

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## Compound of Interest

|                |                                         |
|----------------|-----------------------------------------|
| Compound Name: | 1,3,5-Benzenetricarbonyl<br>trichloride |
| CAS No.:       | 4422-95-1                               |
| Cat. No.:      | B1211363                                |

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This document provides essential safety and logistical information for the proper disposal of **1,3,5-Benzenetricarbonyl trichloride** (also known as Trimesoyl chloride), a corrosive and moisture-sensitive compound. Adherence to these procedures is critical for ensuring the safety of laboratory personnel and maintaining environmental compliance.

Core Hazard Summary: **1,3,5-Benzenetricarbonyl trichloride** is classified as a hazardous substance that causes severe skin burns and serious eye damage.<sup>[1][2][3][4]</sup> It reacts violently with water, undergoing hydrolysis to form 1,3,5-benzenetricarboxylic acid and toxic hydrogen chloride gas.<sup>[2][5]</sup> Due to its reactivity, it is critical to prevent contact with moisture, strong bases, alcohols, and oxidizing agents.<sup>[1][6]</sup>

## Standard Operating Procedure for Disposal

This step-by-step guide outlines the process for safely managing and disposing of **1,3,5-Benzenetricarbonyl trichloride** waste.

### 1. Personal Protective Equipment (PPE) & Preparation:

- Eye and Face Protection: Wear chemical safety goggles and a full face shield.[1]
- Hand Protection: Use elbow-length PVC gloves.[1] Glove selection should be based on frequency and duration of contact.[1]
- Body Protection: Wear appropriate protective clothing, such as overalls and a PVC apron, to prevent skin exposure.[1][3]
- Respiratory Protection: Use a respirator equipped with a particulate dust filter and an acid vapor Type B cartridge.[1]
- Work Area: Ensure the disposal area is well-ventilated, preferably within a chemical fume hood.[3][4] Keep the workplace dry and have an emergency safety shower and eye bath readily accessible.[2][7]

## 2. Waste Containment:

- Use dry, clean-up procedures and avoid generating dust.[1]
- For spills, absorb the material with an inert, dry absorbent such as sand, silica gel, or an acid binder.[3][4] Do not use water.[2][5]
- Carefully transfer the waste material and any contaminated absorbent into a suitable, corrosion-resistant container with a resistant inner liner.[1][2][7]
- Ensure the container is clearly and accurately labeled as hazardous waste, including the chemical name: "**1,3,5-Benzenetricarbonyl trichloride**".[1]

## 3. Temporary Storage:

- Store the sealed waste container in a designated, locked-up corrosives storage area.[2][3][7]
- The storage area must be cool, dry, and protected from moisture.[2][5]
- Segregate the waste from incompatible materials such as water, alcohols, strong bases, alkalis, and oxidizing agents.[1][6]

## 4. Final Disposal:

- This material and its container must be disposed of as hazardous waste.[1]
- Disposal must be conducted in accordance with all local, regional, and national hazardous waste regulations.[2][3][4]
- Arrange for disposal through a licensed and approved waste disposal company.[2][3][4] Do not attempt to dispose of this chemical down the drain or with general refuse.[3][7]

## Emergency Procedures for Spills

### Minor Spills:

- Remove all sources of ignition.[1]
- Wearing appropriate PPE, control personal contact.[1]
- Use dry clean-up procedures; avoid generating dust.[1]
- Place the spilled material into a suitable, labeled container for waste disposal.[1]

### Major Spills:

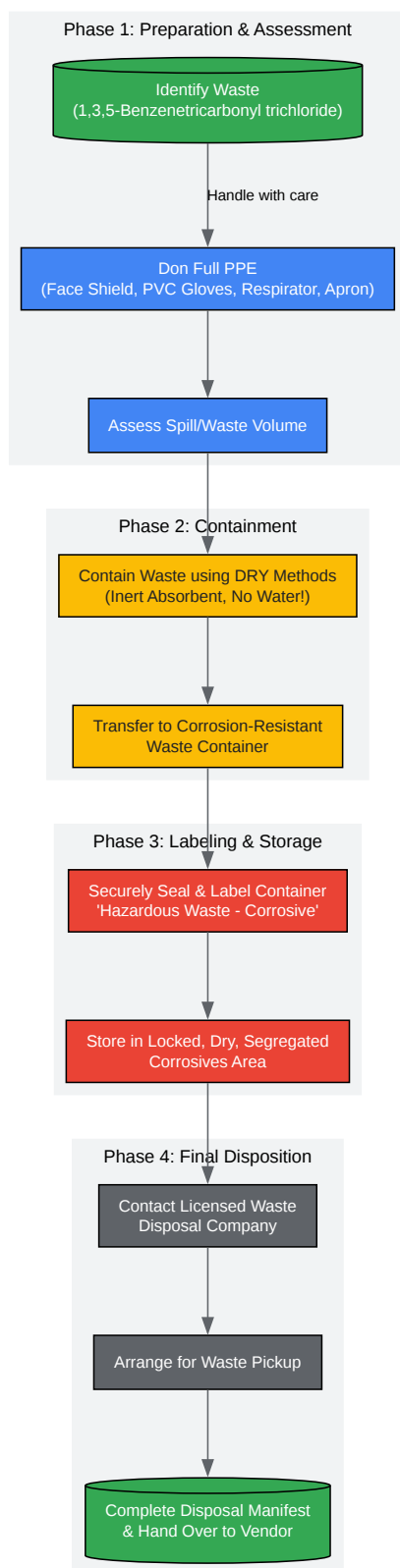
- Clear the area of all personnel and move upwind.[1]
- Alert emergency responders, providing the location and nature of the hazard.[1]
- Follow all instructions from emergency personnel.

## Chemical and Physical Properties Summary

The following table summarizes key quantitative data for **1,3,5-Benzenetricarbonyl trichloride**.

| Property           | Value                                                        | Reference    |
|--------------------|--------------------------------------------------------------|--------------|
| CAS Number         | 4422-95-1                                                    | [2][8]       |
| Molecular Formula  | C <sub>9</sub> H <sub>3</sub> Cl <sub>3</sub> O <sub>3</sub> | [4][8]       |
| Molecular Weight   | 265.47 g/mol                                                 | [4][8]       |
| Appearance         | Pale-yellow powder or solid                                  | [1]          |
| Melting Point      | 32-38 °C                                                     | [5][9]       |
| Boiling Point      | 180 °C @ 16 mmHg                                             | [5]          |
| Flash Point        | >110 °C (>230 °F) - closed cup                               | [10]         |
| Water Solubility   | Decomposes / Reacts Violently                                | [2][5][6][9] |
| Storage Class Code | 8A - Combustible corrosive<br>hazardous materials            |              |
| UN Number          | 3261                                                         | [2]          |

## Disposal Workflow



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